

Dioctyl Fumarate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dioctyl fumarate*

Cat. No.: *B1588183*

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Abstract

Dioctyl fumarate, also known as bis(2-ethylhexyl) fumarate, is a versatile diester with significant applications across various industrial and scientific sectors. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its applications, particularly within the realms of polymer science and its emerging role in pharmaceutical formulations. This document aims to serve as a core reference for professionals engaged in research and development activities involving this compound.

Chemical Identity and Properties

Dioctyl fumarate is chemically identified as the bis(2-ethylhexyl) ester of fumaric acid. Its key identifiers are:

- CAS Number: 141-02-6[1]
- EC Number: 205-448-2[1]

The compound's molecular and physical characteristics are summarized in the tables below, providing a clear reference for its properties.

Table 1: General and Chemical Properties of Dioctyl Fumarate

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₃₆ O ₄	[1]
Molecular Weight	340.50 g/mol	[2]
IUPAC Name	bis(2-ethylhexyl) (E)-but-2-enedioate	
Synonyms	Bis(2-ethylhexyl) fumarate, DOF	
Canonical SMILES	<chem>CCCC(CC)COC(=O)C=CC(=O)OCC(CC)CCCC</chem>	[1]

Table 2: Physical Properties of Dioctyl Fumarate

Property	Value	Conditions	Reference(s)
Appearance	Colorless to pale yellow, clear oily liquid	Ambient	[2][3]
Odor	Mild	Ambient	[4]
Melting Point	-58 °C	[1][4]	
Boiling Point	~415 °C	Atmospheric Pressure	[2]
211-220 °C	10 mmHg	[5]	
203 °C	0.67 kPa	[3]	
185 °C	5 mmHg	[1][4]	
Density	0.93 - 0.945 g/cm³	20-23 °C	[2][3]
Refractive Index	1.450 - 1.458	n20/D	[4][5]
Viscosity	17 mPa·s	23 °C	[3]
Flash Point	>110 - 190 °C	[1][5]	
Vapor Pressure	0 Pa	20 °C	[4]
Water Solubility	1.19 mg/L	20 °C	[1][4]
Solubility in Organic Solvents	Soluble in toluene, ethanol, chloroform, methanol, and ether.	[2][3][4]	

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **Dioctyl fumarate**, designed to be readily applicable in a laboratory setting.

Synthesis of Dioctyl Fumarate via Fischer Esterification

The industrial production of **Dioctyl fumarate** is primarily achieved through the acid-catalyzed esterification of fumaric acid with 2-ethylhexanol.[2]

Reaction:**Materials:**

- Fumaric acid
- 2-Ethylhexanol (a slight excess is recommended)
- Acid catalyst (e.g., p-toluenesulfonic acid or sulfuric acid)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, a condenser, and a magnetic stirrer, combine fumaric acid, 2-ethylhexanol, and a catalytic amount of p-toluenesulfonic acid in toluene.
- **Heating and Water Removal:** Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Continue the reaction until no more water is collected, indicating the completion of the esterification.
- **Neutralization:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize the acid catalyst.
- **Washing:** Subsequently, wash the organic layer with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.

- Solvent Removal: Filter the drying agent and remove the toluene under reduced pressure using a rotary evaporator.

Purification by Vacuum Distillation

The crude **Dioctyl fumarate** obtained from the synthesis can be purified by vacuum distillation to achieve high purity.[2]

Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude **Dioctyl fumarate** in the distillation flask.
- Gradually reduce the pressure and increase the temperature.
- Collect the fraction that distills at the appropriate boiling point for the given pressure (e.g., 185 °C at 5 mmHg).[1][4]

Analytical Characterization

2.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for assessing the purity of **Dioctyl fumarate** and identifying any by-products. While a specific method for **Dioctyl fumarate** is not detailed in the provided results, a general method for phthalates, which are structurally similar, can be adapted.

Proposed GC-MS Conditions:

- Column: DB-5MS (30 m × 0.25 mm × 0.25 µm) or similar non-polar column.
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.

- Ramp to 280 °C at 15 °C/min.
- Hold at 280 °C for 10 minutes.
- MS Detector: Electron Impact (EI) ionization at 70 eV.
- Scan Range: m/z 40-500.

2.3.2. High-Performance Liquid Chromatography (HPLC)

RP-HPLC can be employed for the quantitative analysis of **Dioctyl fumarate**. A method developed for other fumarate esters can be adapted.

Proposed HPLC Conditions:

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210-230 nm.
- Injection Volume: 20 µL.

Applications of Dioctyl Fumarate

Dioctyl fumarate's primary applications stem from its properties as a plasticizer and a co-monomer in polymer synthesis.[2]

Industrial Applications

- Plasticizer: It is used to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC) and polyvinyl acetate (PVAc).[2][6]
- Co-monomer: **Dioctyl fumarate** can be copolymerized with other monomers like styrene and vinyl acetate to produce resins with specific properties for use in coatings, adhesives, and lubricants.[2]

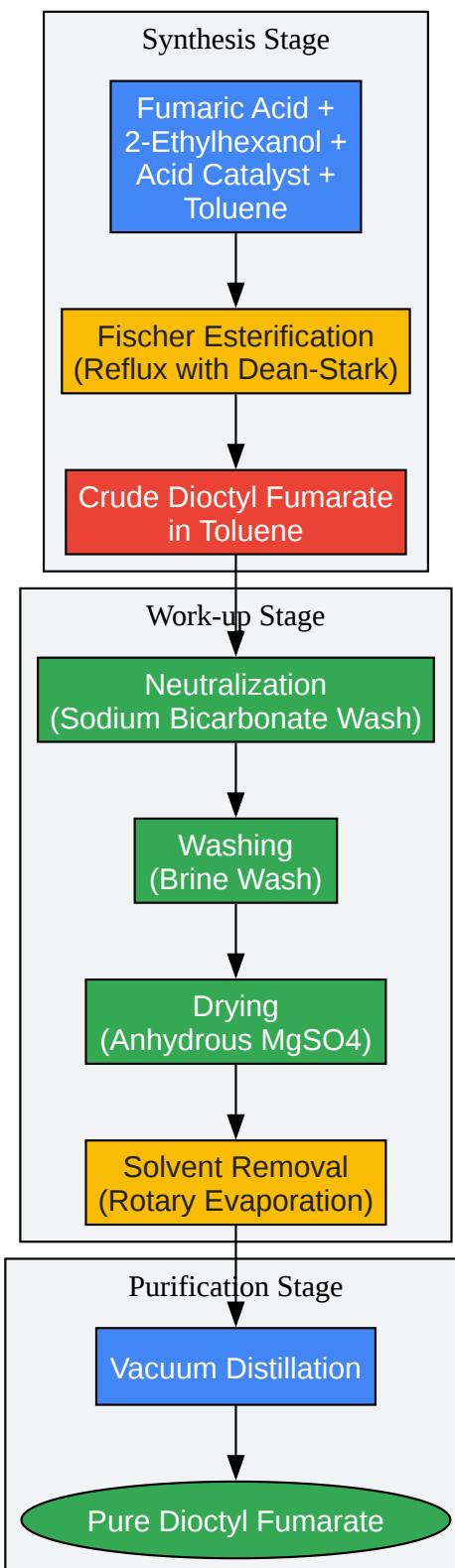
- Chemical Intermediate: It serves as a starting material for the synthesis of other chemicals.
[\[7\]](#)

Role in Drug Development and Delivery

While not a primary active pharmaceutical ingredient, **Diethyl fumarate** and related fumarates are being explored for their potential in drug delivery systems. Its properties as a plasticizer make it a candidate for use in transdermal patches, where it can improve the flexibility and drug release characteristics of the polymer matrix.[\[8\]](#)[\[9\]](#) Copolymers of vinyl acetate and **diethyl fumarate** have been synthesized and evaluated as potential platforms for transdermal delivery systems, demonstrating good tensile strength and moderate swelling properties.[\[8\]](#)

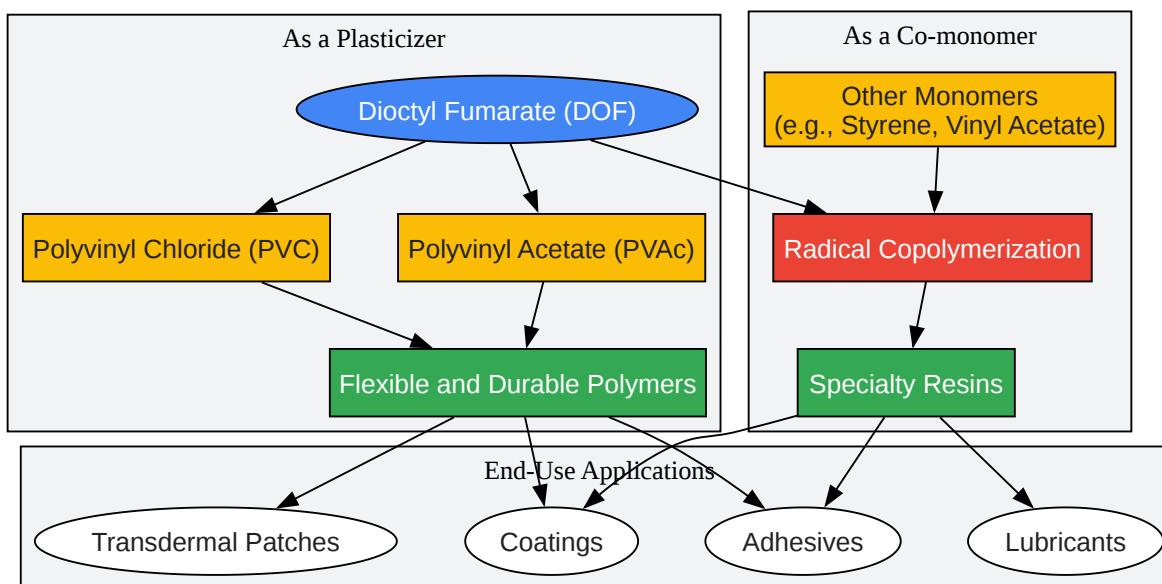
Mandatory Visualizations

Diagram 1: Synthesis and Purification Workflow of Diethyl Fumarate

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Caption: A workflow diagram illustrating the key stages in the synthesis and purification of **Dioctyl fumarate**.

Diagram 2: Application Pathway of Dioctyl Fumarate in Polymer Science



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